

Synthesis of 2,4-Diamino-6-ethoxypyrimidine from Guanidine: A Technical Guide

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Compound of Interest

Compound Name: **2,4-Diamino-6-ethoxypyrimidine**

Cat. No.: **B038581**

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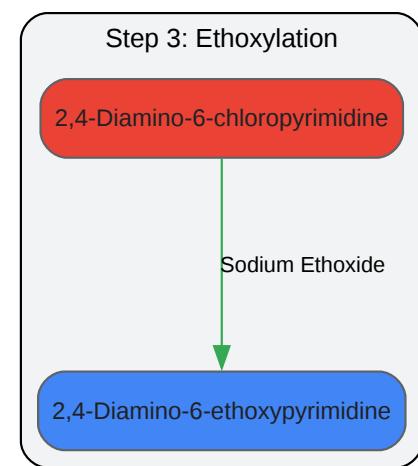
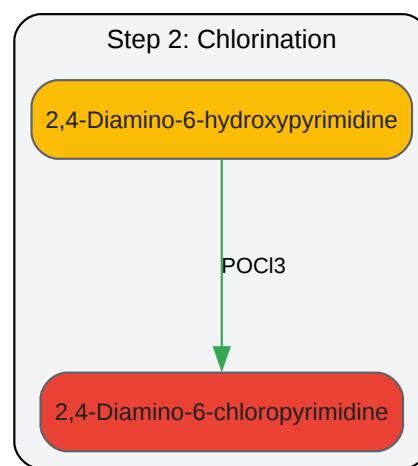
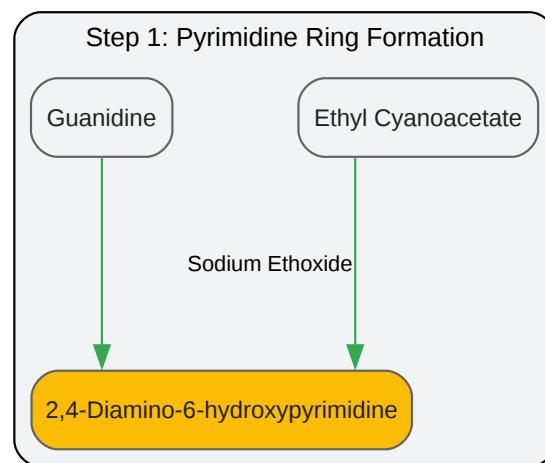
For Researchers, Scientists, and Drug Development Professionals

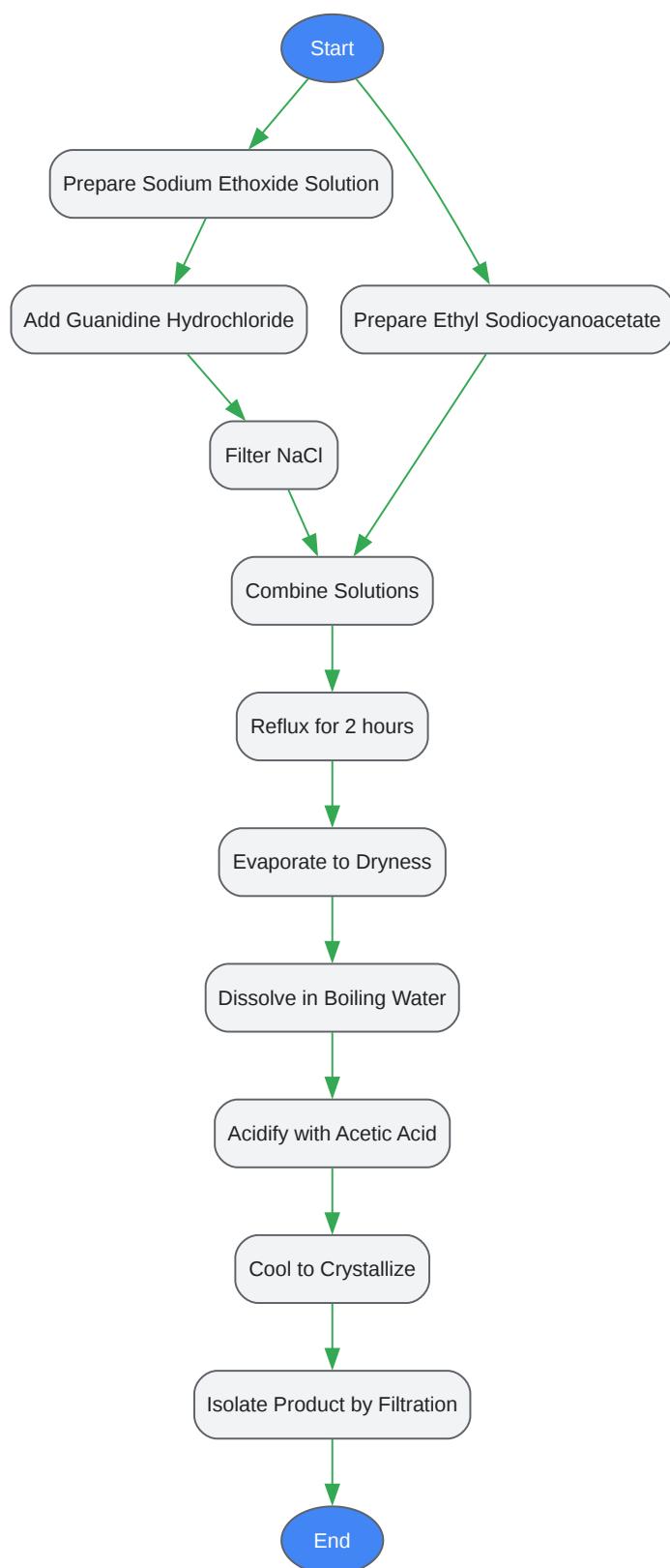
This in-depth technical guide details the multi-step synthesis of **2,4-diamino-6-ethoxypyrimidine**, a valuable scaffold in medicinal chemistry, starting from the readily available precursor, guanidine. The synthesis involves a three-stage process: the initial cyclization to form 2,4-diamino-6-hydroxypyrimidine, followed by chlorination to yield 2,4-diamino-6-chloropyrimidine, and culminating in a nucleophilic substitution to introduce the ethoxy group.

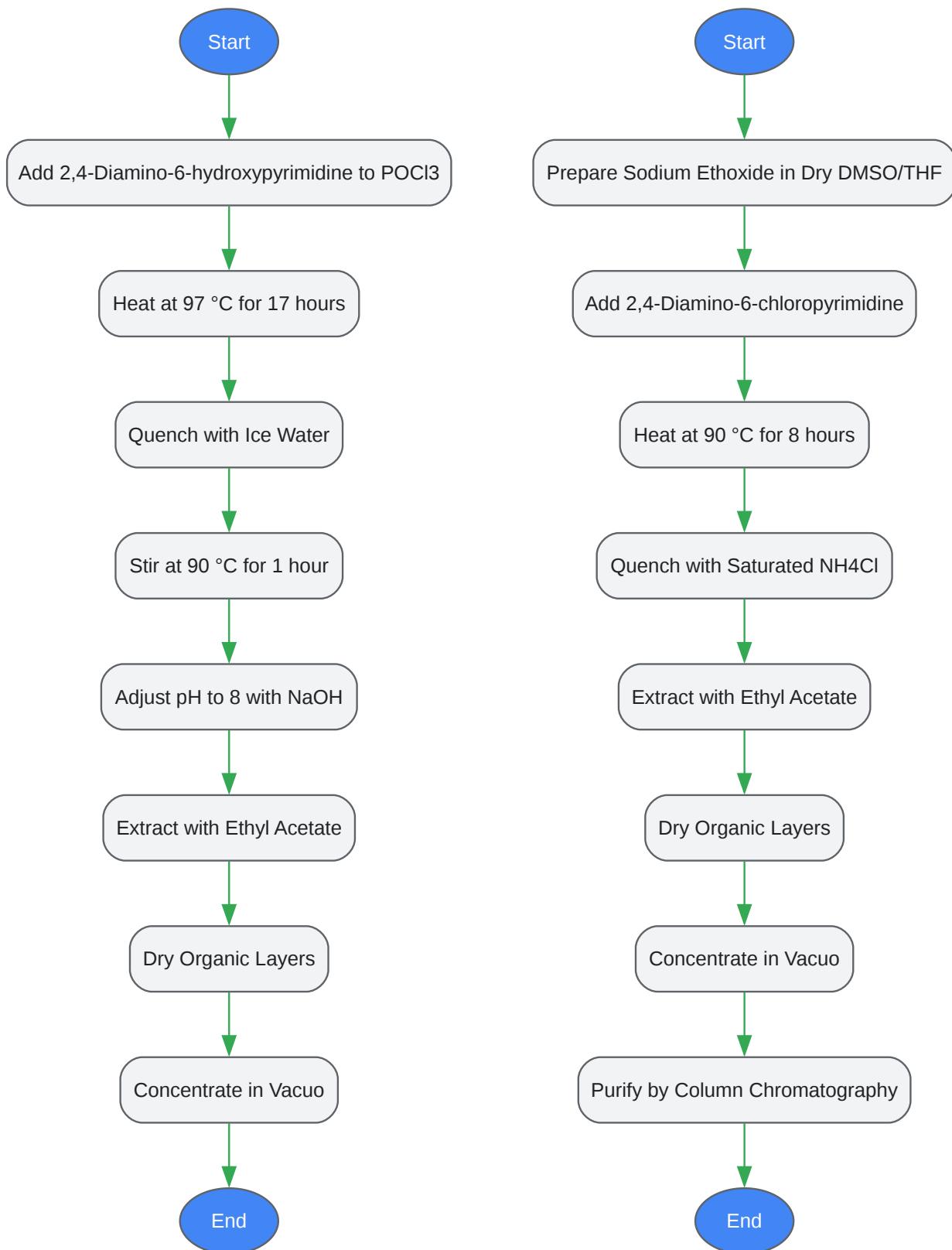
This guide provides detailed experimental protocols for each key transformation, presents quantitative data in structured tables for clarity, and includes a visual representation of the synthetic workflow to facilitate a comprehensive understanding of the process.

Overall Synthetic Workflow

The synthesis of **2,4-diamino-6-ethoxypyrimidine** from guanidine is a sequential three-step process. The logical progression of this synthesis is outlined below.





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